

# Sniper(abl)-033 data analysis problems

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**Compound Focus: Sniper(abl)-033**

Cat. No.: S12904727

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## SNIPER(ABL)-033 Core Information

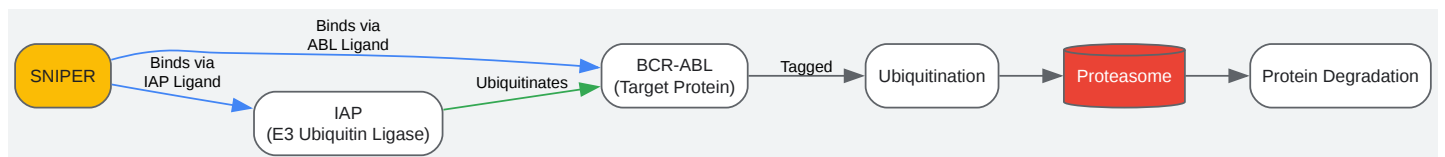
The table below summarizes the key quantitative data available from the search results.

Property	Description
Catalog Number	T18689 [1]
CAS Number	2222354-18-7 [1] [2]
Molecular Formula	$C_{61}H_{73}F_3N_{10}O_9S_2$ [1]
Molecular Weight	1211.42 g/mol [1]
Biological Activity	Reduces BCR-ABL protein levels; $DC_{50}$ (half-maximal degradation concentration) of <b>0.3 <math>\mu</math>M</b> [1] [2]
Mechanism of Action	SNIPER (Specific and Nongenetic IAP-dependent Protein Eraser) [3]
Targeted Protein	BCR-ABL [1]
Ligand for ABL	HG-7-85-01 (ABL inhibitor) [1] [2]
Ligand for E3 Ligase	LCL161 derivative (IAP ligand) [1] [2]

Property	Description
E3 Ligase Recruited	IAP family (cIAP1, cIAP2, XIAP) [3]

## SNIPER(ABL)-033 Degradation Mechanism

The following diagram illustrates the proposed mechanism of action for **SNIPER(ABL)-033**, based on the general SNIPER class mechanism described in the search results [3].



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## Guidance for Finding Deeper Technical Data

The search results lack the specific experimental details and troubleshooting content you need. To build a robust technical support center, I suggest you pursue the following avenues:

- **Locate the Primary Literature:** The product descriptions cite biological data [1]; this data originates from a peer-reviewed research paper. Finding this source is critical, as it will contain full experimental methods, results, and the authors' analysis.
- **Consult Specialized Resources:** Search platforms like **PubMed** and **Google Scholar** for "**SNIPER(ABL)-033**", its CAS number (2222354-18-7), and the names of the researchers involved. Also, check the websites of major protein degradation research consortia for protocols and reviews.
- **Focus Your Search:** When looking for troubleshooting information, use specific query terms such as:
  - "**SNIPER(ABL)-033** western blot protocol"
  - "SNIPER degraders cell assay optimization"
  - "IAP recruiter degradation efficiency"

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## References

1. ( SNIPER )- ABL | TargetMol 033 [targetmol.com]
2. HG-7-85-01-NH2 | CAS#: 1258391-29-5 | ligand of SNIPER ( ABL )- 033 ... [invivochem.com]
3. SNIPERs | Degradar [medchemexpress.com]

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